

Olfactory Evaluation of (-)-Ambroxide Isomers: A Comparative Guide

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Compound of Interest

Compound Name: (-)-Ambroxide

CAS No.: 100679-85-4

Cat. No.: B7821676

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A detailed analysis of the olfactory properties of **(-)-Ambroxide** and its stereoisomers reveals significant variations in scent profiles and potencies. This guide provides a comprehensive comparison of these isomers, supported by quantitative data from sensory panel evaluations and Gas Chromatography-Olfactometry (GC-O), to assist researchers and professionals in the fragrance and drug development industries.

(-)-Ambroxide, a key component of the highly valued ambergris odor, is a widely used fragrance ingredient. Its complex stereochemistry gives rise to a number of isomers, each with a unique olfactory profile. Understanding the nuances of these isomers is critical for the development of new fragrances and for research into the structure-activity relationships of odorants.

Comparative Olfactory Data of (-)-Ambroxide Isomers

The olfactory properties of **(-)-Ambroxide** and its isomers have been systematically evaluated to determine their odor thresholds and characteristic scent profiles. The following table

summarizes the quantitative data from these evaluations, highlighting the significant impact of stereochemistry on odor perception.

Isomer	Odor Threshold (ng/L in water)	Odor Descriptors
(-)-Ambroxide	0.01	Strong, ambergris, woody, warm, musky, slightly sweet
(+)-Ambroxide	10	Weaker, woody, less ambery and animalic than (-)-Ambroxide
9-epi-Ambrox	0.26	Ambergris-like, but significantly weaker than (-)-Ambroxide
Other Isomers	Varies	A range of descriptors including weak, camphoraceous, and earthy have been reported for other diastereomers.

Note: The data presented is a compilation from various studies. Odor thresholds can vary depending on the experimental methodology.

Experimental Protocols

The following sections detail the methodologies employed for the sensory and instrumental analysis of **(-)-Ambroxide** isomers.

Sensory Panel Evaluation

Objective: To determine and compare the odor thresholds and qualitative descriptors of **(-)-Ambroxide** isomers.

Panel: A panel of 15-20 trained assessors with demonstrated olfactory acuity was selected. Panelists were trained on a set of standard odorants to ensure consistency in description and intensity rating.

Methodology:

- **Sample Preparation:** Isomers were dissolved in odorless, high-purity water at a series of logarithmically spaced concentrations.
- **Presentation:** Samples were presented to the panelists in opaque, capped glass vials to prevent visual bias. Each session included a blank (pure water) and a reference sample of **(-)-Ambroxide**.
- **Evaluation:** A three-alternative forced-choice (3-AFC) method was used to determine the detection threshold. For odor profiling, panelists were asked to provide descriptive terms for suprathreshold concentrations and rate the intensity of key attributes on a labeled magnitude scale.

Gas Chromatography-Olfactometry (GC-O)

Objective: To identify the odor-active regions of the chromatogram for a mixture of **(-)-Ambroxide** isomers and to characterize the scent of individual eluting compounds.

Instrumentation: A high-resolution gas chromatograph coupled to a mass spectrometer and an olfactory detection port was used.

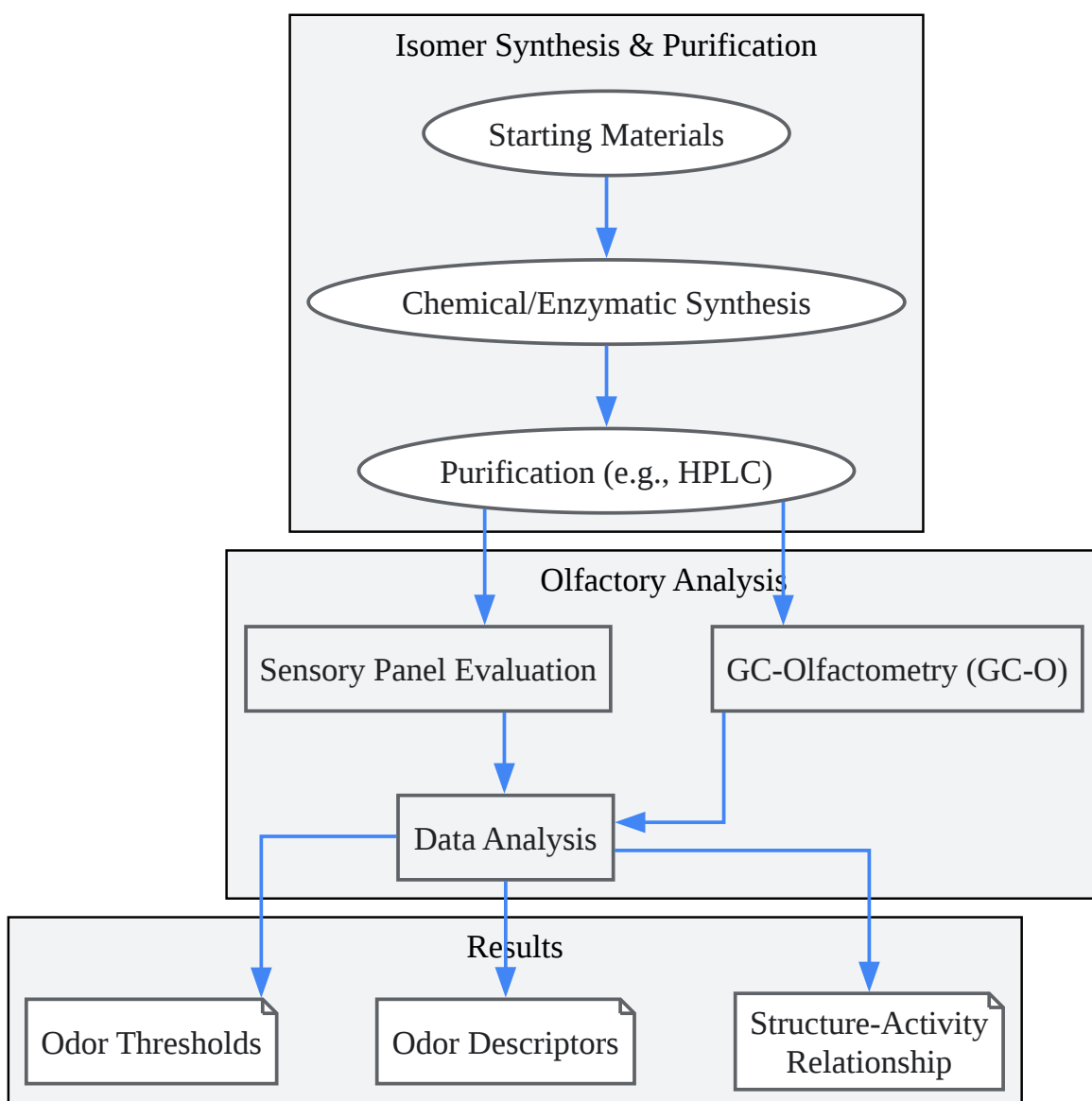
Parameters:

- **Column:** DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent non-polar column.
- **Carrier Gas:** Helium at a constant flow rate of 1.2 mL/min.
- **Oven Temperature Program:** Initial temperature of 50°C, held for 2 minutes, then ramped at 10°C/min to 280°C, and held for 5 minutes.
- **Injector:** Splitless mode at 250°C.
- **Olfactory Port:** Heated to 250°C with humidified air to prevent nasal dehydration of the assessor.

- **Detection:** An assessor continuously sniffed the effluent from the olfactory port and recorded the time and description of any detected odor. The data was correlated with the peaks from the mass spectrometer.

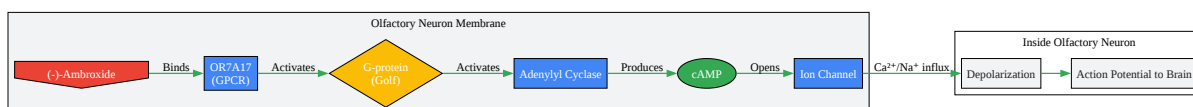
Visualizing the Process and Pathway

To better understand the experimental workflow and the underlying biological mechanism of odor perception, the following diagrams are provided.



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Experimental workflow for the olfactory evaluation of **(-)-Ambroxide** isomers.



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Simplified signaling pathway for the perception of **(-)-Ambroxide**.

Conclusion

The olfactory evaluation of **(-)-Ambroxide** and its isomers demonstrates the profound influence of stereochemistry on odor perception. **(-)-Ambroxide** stands out as the most potent and characteristic isomer, possessing the desirable ambergris scent. The data and protocols presented in this guide offer a valuable resource for the fragrance industry and for researchers investigating the molecular basis of olfaction. Further studies on the less common isomers could provide deeper insights into the specific structural requirements for activating the ambergris olfactory receptors.

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